

Technical Guide: Ethyl 2-(1,3-dioxoisindolin-2-yl)acetate

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Compound of Interest

Compound Name: Ethyl 2-(1,3-dioxoisindolin-2-yl)acetate

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This technical guide provides a comprehensive overview of **Ethyl 2-(1,3-dioxoisindolin-2-yl)acetate**, a versatile reagent in organic synthesis. This document details its chemical identity, physical and chemical properties, a verified synthesis protocol, and its application in the Gabriel synthesis for the preparation of primary amines.

Chemical Identity and Synonyms

Ethyl 2-(1,3-dioxoisindolin-2-yl)acetate is a phthalimide derivative commonly used as a building block in the synthesis of more complex molecules, including amino acids and other pharmaceuticals. For clarity in research and procurement, a list of its common synonyms is provided below.

Synonym	IUPAC Name
Ethyl phthalimidoacetate	Ethyl 2-(1,3-dioxoisindolin-2-yl)acetate
N-Phthaloylglycine ethyl ester	2-(1,3-Dioxoisindolin-2-yl)acetic acid ethyl ester
Phthalimidoacetic acid ethyl ester	

Physicochemical Properties

A summary of the key physical and chemical properties of **Ethyl 2-(1,3-dioxoisoindolin-2-yl)acetate** is presented in the table below. This data is essential for its appropriate handling, storage, and use in experimental settings.

Property	Value
Molecular Formula	C ₁₂ H ₁₁ NO ₄
Molecular Weight	233.22 g/mol
Appearance	White to off-white crystalline powder
Melting Point	109-112 °C
Boiling Point	365.6 °C at 760 mmHg
CAS Number	1622-65-7
Solubility	Soluble in many organic solvents

Experimental Protocol: Synthesis of Ethyl 2-(1,3-dioxoisoindolin-2-yl)acetate

The following is a detailed, one-step protocol for the synthesis of **Ethyl 2-(1,3-dioxoisoindolin-2-yl)acetate** from glycine ethyl ester hydrochloride and phthalic anhydride, with a reported yield of 96%.^[1]

Materials:

- Glycine ethyl ester hydrochloride
- Phthalic anhydride
- Triethylamine
- Toluene
- Round-bottom flask

- Dean-Stark apparatus or water separator
- Reflux condenser
- Heating mantle
- Magnetic stirrer and stir bar
- Standard glassware for workup and purification

Procedure:

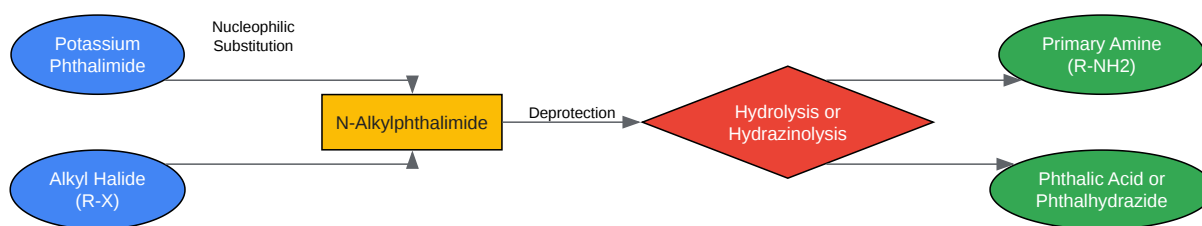
- To a round-bottom flask equipped with a magnetic stir bar, a reflux condenser, and a Dean-Stark apparatus, add glycine ethyl ester hydrochloride (1 equivalent), phthalic anhydride (1 equivalent), and toluene to create a suspension.
- Add triethylamine (1.1 equivalents) to the suspension.
- Heat the reaction mixture to reflux with vigorous stirring. The water formed during the reaction will be collected in the Dean-Stark trap.
- Continue the reflux until no more water is collected, indicating the completion of the reaction.
- Allow the reaction mixture to cool to room temperature.
- Filter the mixture to remove any solid byproducts.
- Wash the filtrate with a dilute acid solution, followed by a saturated sodium bicarbonate solution, and finally with brine.
- Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate.
- Filter to remove the drying agent.
- Remove the solvent (toluene) under reduced pressure using a rotary evaporator to yield the crude product.

- The crude **Ethyl 2-(1,3-dioxoisindolin-2-yl)acetate** can be further purified by recrystallization from a suitable solvent system (e.g., ethanol/water) to obtain a crystalline solid.

Application in Synthesis: The Gabriel Synthesis

Ethyl 2-(1,3-dioxoisindolin-2-yl)acetate is a key intermediate in the Gabriel synthesis, a robust method for the preparation of primary amines from alkyl halides.[2] The phthalimide group acts as a protecting group for the amine functionality, which can be later deprotected to yield the desired primary amine.

The general workflow for the Gabriel synthesis using an alkyl halide is depicted below.

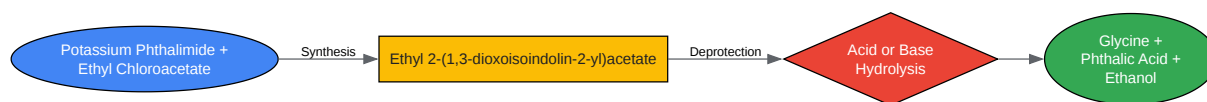


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Caption: Gabriel synthesis of primary amines.

In the context of **Ethyl 2-(1,3-dioxoisindolin-2-yl)acetate**, the molecule itself is an N-substituted phthalimide. It can be hydrolyzed to yield glycine, demonstrating the utility of the phthalimide protecting group strategy.

The workflow for the synthesis and subsequent hydrolysis of **Ethyl 2-(1,3-dioxoisindolin-2-yl)acetate** to produce glycine is illustrated in the following diagram.



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Caption: Synthesis and hydrolysis of **Ethyl 2-(1,3-dioxoisindolin-2-yl)acetate**.

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References

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